

# Essential Safety and Operational Guide for Handling 3-Ethoxy-4-hydroxyphenylacetic Acid

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## Compound of Interest

Compound Name: 3-Ethoxy-4-hydroxyphenylacetic acid

Cat. No.: B1297863

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This guide provides critical safety and logistical information for the handling and disposal of **3-Ethoxy-4-hydroxyphenylacetic acid**, ensuring the well-being of laboratory personnel and adherence to safety protocols. Procedural, step-by-step guidance is outlined to address specific operational questions, fostering a secure research environment.

## Hazard Identification and Personal Protective Equipment (PPE)

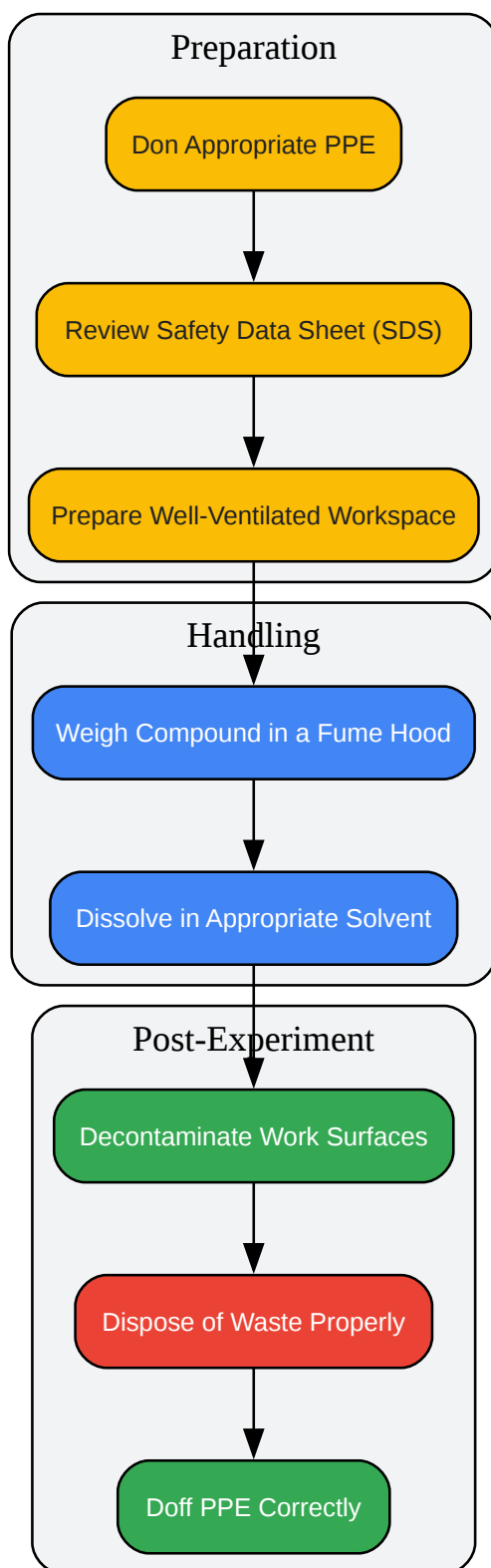
**3-Ethoxy-4-hydroxyphenylacetic acid** is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and potential respiratory irritation.<sup>[1][2]</sup> Adherence to proper PPE protocols is mandatory to minimize exposure and ensure personal safety.

Summary of Required Personal Protective Equipment

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles that can cause serious eye irritation. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat or protective clothing.	Prevents skin contact which can lead to irritation. <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator is necessary.	Avoids inhalation of dust or vapors that may cause respiratory irritation. <a href="#">[1]</a> <a href="#">[4]</a>

## Safe Handling and Operational Workflow

Proper handling procedures are crucial to prevent accidental exposure and contamination. The following workflow outlines the necessary steps for safely using **3-Ethoxy-4-hydroxyphenylacetic acid** in a laboratory setting.



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Caption: Workflow for the safe handling of **3-Ethoxy-4-hydroxyphenylacetic acid**.

## First Aid Measures

In the event of exposure, immediate action is critical. The following table summarizes the appropriate first aid procedures.

Exposure Route	First Aid Procedure
In case of eye contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
In case of skin contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
If inhaled	Move the person into fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention if you feel unwell. <a href="#">[1]</a>
If swallowed	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. <a href="#">[6]</a> <a href="#">[7]</a>

## Disposal Plan

The disposal of **3-Ethoxy-4-hydroxyphenylacetic acid** and its containers must be handled as hazardous waste. Improper disposal can lead to environmental contamination and legal repercussions.

### Step-by-Step Disposal Guidance

- Segregation: Do not mix with non-hazardous waste.
- Containerization: Collect waste in a designated, properly labeled, and sealed container. The original container is a suitable option for unused material.[\[8\]](#)
- Labeling: Clearly label the waste container with "Hazardous Waste" and the chemical name.

- **Storage:** Store the waste container in a designated, secure area away from incompatible materials.
- **Collection:** Arrange for disposal through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal service.[8]

Under no circumstances should this chemical be disposed of down the drain or in general waste streams.[8] Contaminated labware, such as gloves and paper towels, should also be collected and disposed of as hazardous waste.[8]

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Ethoxy-4-hydroxyphenylacetic acid** is provided for quick reference.

Property	Value
CAS Number	80018-50-4
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>4</sub>
Molecular Weight	196.20 g/mol
Appearance	Solid
IUPAC Name	2-(3-ethoxy-4-hydroxyphenyl)acetic acid[9]

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## References

- 1. chemicalbook.com [chemicalbook.com]
- 2. 3-ETHOXY-4-HYDROXYPHENYLACETIC ACID - Safety Data Sheet [chemicalbook.com]
- 3. fishersci.com [fishersci.com]

- 4. Using personal protective equipment on the farm | UMN Extension [extension.umn.edu]
- 5. Protective Equipment | Plant Protection - Albert Kerbl GmbH [kerbl.com]
- 6. fishersci.com [fishersci.com]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. benchchem.com [benchchem.com]
- 9. 3-Ethoxy-4-hydroxyphenylacetic acid | CymitQuimica [cymitquimica.com]
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